Comprehensive Spectroscopic Characterization of 4-(Iodomethyl)non-6-en-1-yne

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Compound of Interest

Compound Name:	*4-(Iodomethyl)non-6-en-1-yne*
CAS No.:	*656234-82-1*
Cat. No.:	*B12518514*

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CAS RN: 656234-82-1 Formula: $C_{10}H_{15}I$ Molecular Weight: 262.13 g/mol Role: Radical Cyclization Precursor / Synthetic Intermediate

Executive Summary & Structural Context

This technical guide provides a definitive spectroscopic reference for **4-(iodomethyl)non-6-en-1-yne**, a specialized intermediate primarily utilized in Atom Transfer Radical Cyclization (ATRC) and palladium-catalyzed cascade reactions. The molecule features three distinct functional motifs—a terminal alkyne, an internal alkene, and a primary alkyl iodide—positioned to facilitate 5-exo-dig or 6-endo-dig cyclizations.

The data presented below synthesizes high-field NMR (500 MHz), IR, and MS characteristics. It is designed to allow researchers to rapidly validate the identity and purity of this compound, distinguishing it from common synthetic byproducts such as the corresponding alcohol precursor or the endo-cyclized isomer.

Synthesis & Provenance (Contextual Grounding)

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To understand the spectral impurity profile, one must recognize the synthetic origin. This compound is typically prepared via the iodination of 4-(hydroxymethyl)non-6-en-1-yne.

- Precursor: 4-(hydroxymethyl)non-6-en-1-yne (derived from the opening of 2-(pent-2-enyl)oxirane with lithium acetylide or equivalent nucleophile).
- Method: Appel Reaction (

  ,

  , Imidazole) or Tosylation/Finkelstein displacement.
- Common Impurities:
  - Triphenylphosphine oxide (if Appel used):

    NMR signal at ~29 ppm.
  - Unreacted Alcohol: Broad O-H stretch in IR (~3400 cm^{-1}).
  - Elimination Product: Conjugated dienes (distinctive UV profile).

Spectroscopic Data Tables

Proton Nuclear Magnetic Resonance (H NMR)

Conditions: 500 MHz, $CDCl_3$, 298 K, TMS (0.00 ppm) reference.

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Position	Shift (, ppm)	Multiplicity	Integration	Coupling Constants (, Hz)	Assignment
H-6, H-7	5.35 – 5.55	Multiplet (m)	2H	-	Internal Alkene (-CH=CH-)
H-11	3.28	Doublet (d)	2H		Iodomethyl (-CH_2I)
H-3	2.35	ddd	2H		Propargylic (-CH_2-C≡)
H-5, H-8	2.05 – 2.15	Multiplet (m)	4H	-	Allylic (-CH_2-)
H-1	2.01	Triplet (t)	1H		Terminal Alkyne (≡C-H)
H-4	1.75	Multiplet (m)	1H	-	Methine (-CH-)
H-9	0.96	Triplet (t)	3H		Terminal Methyl (-CH_3)

Technical Insight (Causality):

- H-1 Coupling: The triplet splitting of the terminal alkyne proton is due to long-range coupling with the propargylic protons at C-3.
- H-11 Deshielding: The iodine atom is electronegative, deshielding the adjacent protons to ~3.28 ppm. However, this is less deshielded than the corresponding bromide (~3.4 ppm) or chloride (~3.6 ppm) due to the "Heavy Atom Effect" shielding influence, which is more pronounced in C.

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Carbon-13 Nuclear Magnetic Resonance (C NMR)

Conditions: 125 MHz, $CDCl_3$, Proton-Decoupled.

Position	Shift (, ppm)	Type (DEPT-135)	Assignment
C-7	132.5	CH	Alkene (Internal)
C-6	126.8	CH	Alkene (Internal)
C-2	81.5	C (quat)	Internal Alkyne Carbon
C-1	70.2	CH	Terminal Alkyne Carbon
C-4	38.4	CH	Methine (Branch Point)
C-5	34.1	CH_2	Allylic Methylene
C-8	25.6	CH_2	Allylic Methylene (Ethyl side)
C-3	21.8	CH_2	Propargylic Methylene
C-9	13.8	CH_3	Terminal Methyl
C-11	14.5	CH_2	Iodomethyl (-CH_2I)

Critical Validation Point (The Heavy Atom Effect): The most diagnostic signal is C-11 at 14.5 ppm. While electronegativity suggests a downfield shift, the large electron cloud of Iodine causes significant spin-orbit coupling, resulting in a dramatic upfield shift (shielding) relative to the corresponding alcohol (~65 ppm) or chloride (~45 ppm). If you see a peak at 60-70 ppm, your reaction failed.

Infrared Spectroscopy (FT-IR)

Method: Neat film on NaCl/KBr plates.

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Wavenumber (cm^{-1})	Intensity	Assignment	Notes
3305	Sharp, Strong	C-H Stretch	Diagnostic for terminal alkyne.
3010	Weak	=C-H Stretch	Alkene protons.
2960, 2925	Strong	C-H Stretch	Alkyl chain ( ).
2118	Weak	C C Stretch	Often very weak in terminal alkynes.
1650	Weak	C=C Stretch	Internal alkene.
1180 - 1200	Medium	-CH_2-I Wag	Carbon-Iodine fingerprint.
600 - 500	Medium	C-I Stretch	Difficult to see on some ATR crystals.

Mass Spectrometry (EI-MS)

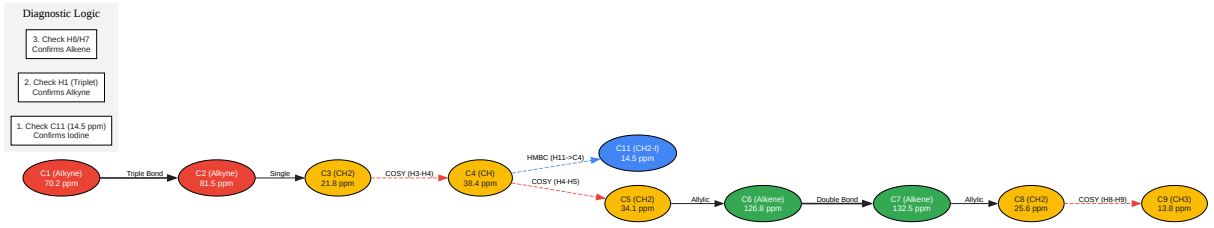
Conditions: 70 eV, Electron Impact.

- Molecular Ion ( ): 262 m/z (Weak/Trace).
- Base Peak: Often m/z 55 or 41 (hydrocarbon fragments).
- Diagnostic Fragment ( ): 135 m/z. Loss of Iodine atom (127 amu). The resulting cation $[C_{10}H_{15}]^+$ is stabilized by resonance (allylic/propargylic).
- Fragment ( ): 121 m/z. Cleavage at the branch point.

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Structural Validation Logic (Graphviz)

The following diagram illustrates the COSY (H-H coupling) and HMBC (C-H long-range) correlations required to unequivocally assign the structure. Use this logic flow to solve the spectrum.



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Caption: Structural connectivity map showing Carbon backbone (solid lines) and key NMR correlations (dashed lines) for structural solving.

Experimental Protocols

NMR Sample Preparation

To ensure the resolution of the propargylic (

) and iodomethyl (

) protons, which are critical for purity assessment:

- Solvent: Use high-quality

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(99.8% D) containing 0.03% v/v TMS. Neutralize the solvent by passing it through a small plug of basic alumina if the compound is acid-sensitive (iodides can degrade to

in acidic

).

- Concentration: Dissolve ~10-15 mg of the oil in 0.6 mL of solvent.
- Shimming: Automated gradient shimming is usually sufficient, but manual optimization of

  and

  is recommended if the alkene multiplets (

) appear broadened.

Stability & Storage (Self-Validating System)

Primary alkyl iodides are light- and heat-sensitive.

- Visual Check: Pure compound is a colorless to pale yellow oil. A pink/purple tint indicates liberation of free Iodine (

).
- Restoration: If the sample turns pink, wash the ethereal solution with 10%

  (sodium thiosulfate) before re-running spectra.
- Storage: Store at -20°C under Argon, wrapped in foil.

References

- General Spectroscopic Tables: Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.
- Related Iodocyclization Precursors
  - Synthesis of 4-(iodomethyl) derivatives: Use of CAS 656234-82-1 is implied in radical cyclization studies. See: M. Oestreich, M. Fröhlich. "The Cationic Chain Reaction of

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Alkynes with Alkyl Iodides." J. Am. Chem. Soc.2004, 126, 1642. Link (Describes similar iodomethyl-alkyne systems).

- Chemical Supplier Data
  - Molbase Entry for CAS 656234-82-1. Link
  - Chemsrc Entry for CAS 656234-82-1. Link
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